

Stability and Storage of 4-Fluoro-2-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Fluoro-2-methoxybenzaldehyde

Cat. No.: B041509

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Fluoro-2-methoxybenzaldehyde**. The information herein is curated to support researchers, scientists, and professionals in the field of drug development in ensuring the integrity and purity of this compound for their studies.

Core Stability Profile and Storage Recommendations

4-Fluoro-2-methoxybenzaldehyde is a solid compound that is generally stable under standard laboratory conditions. However, its stability can be influenced by environmental factors such as temperature, light, moisture, and air. To maintain the compound's integrity and prevent degradation, it is crucial to adhere to appropriate storage and handling protocols.

Based on available safety data sheets and chemical properties of related aromatic aldehydes, the primary degradation pathway of concern is the oxidation of the aldehyde functional group to a carboxylic acid. Exposure to air and light can accelerate this process. Additionally, while generally stable, prolonged exposure to harsh conditions such as high temperatures or extreme pH may lead to other degradation pathways, including potential hydrolysis of the methoxy group.

Recommended Storage Conditions

For optimal stability and to ensure a long shelf-life, **4-Fluoro-2-methoxybenzaldehyde** should be stored in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen). The storage area should be cool, dry, and well-ventilated, away from direct sunlight and sources of ignition.

Parameter	Recommendation	Rationale
Temperature	Ambient or refrigerated (2-8 °C) for long-term storage.	Minimizes the rate of potential degradation reactions.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)	Prevents oxidation of the aldehyde group.[1]
Light	Store in the dark (amber vial or in a light-proof container)	Protects against potential photodegradation.
Moisture	Store in a dry environment.	Minimizes the risk of hydrolysis and other moisture-related degradation.
Container	Tightly sealed, appropriate for chemical storage.	Prevents exposure to air and moisture.

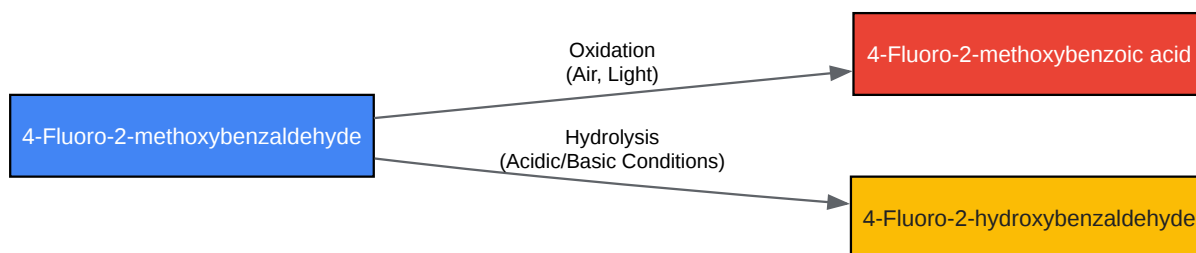
Physicochemical Properties

A summary of the key physicochemical properties of **4-Fluoro-2-methoxybenzaldehyde** is provided in the table below. These properties are essential for understanding the compound's behavior and for the development of analytical methods.

Property	Value
CAS Number	450-83-9
Molecular Formula	C ₈ H ₇ FO ₂
Molecular Weight	154.14 g/mol
Physical Form	Solid
Melting Point	Not explicitly stated for this isomer, but related isomers have melting points around 40-60°C.

Potential Degradation Pathways

Understanding the potential degradation pathways is critical for developing stability-indicating analytical methods and for ensuring the compound's purity over time. The primary anticipated degradation pathways for **4-Fluoro-2-methoxybenzaldehyde** are oxidation and, to a lesser extent, hydrolysis.



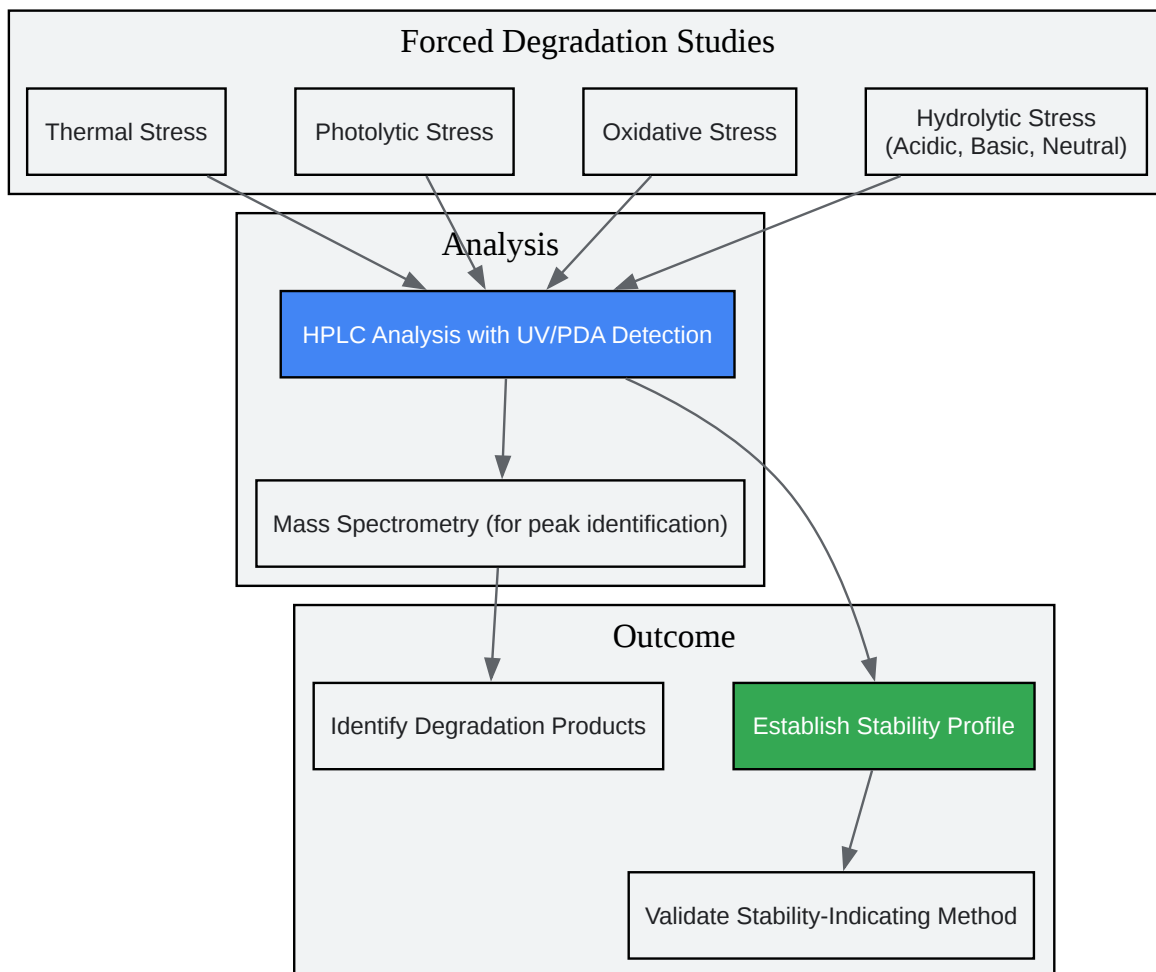
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Caption: Potential degradation pathways for **4-Fluoro-2-methoxybenzaldehyde**.

Experimental Protocols for Stability Assessment

To experimentally determine the stability of **4-Fluoro-2-methoxybenzaldehyde**, a series of forced degradation studies should be conducted. These studies expose the compound to stress conditions to accelerate degradation and help in the development of a stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC).

General Workflow for Stability Testing



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References

- 1. ASTM D2619 (Hydrolytic Stability) – SPL [spllabs.com]

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